

nootkatol calcium channel inhibition mechanism

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Compound Focus: Nootkatol

CAS No.: 50763-67-2

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Experimental Protocols for Key Findings

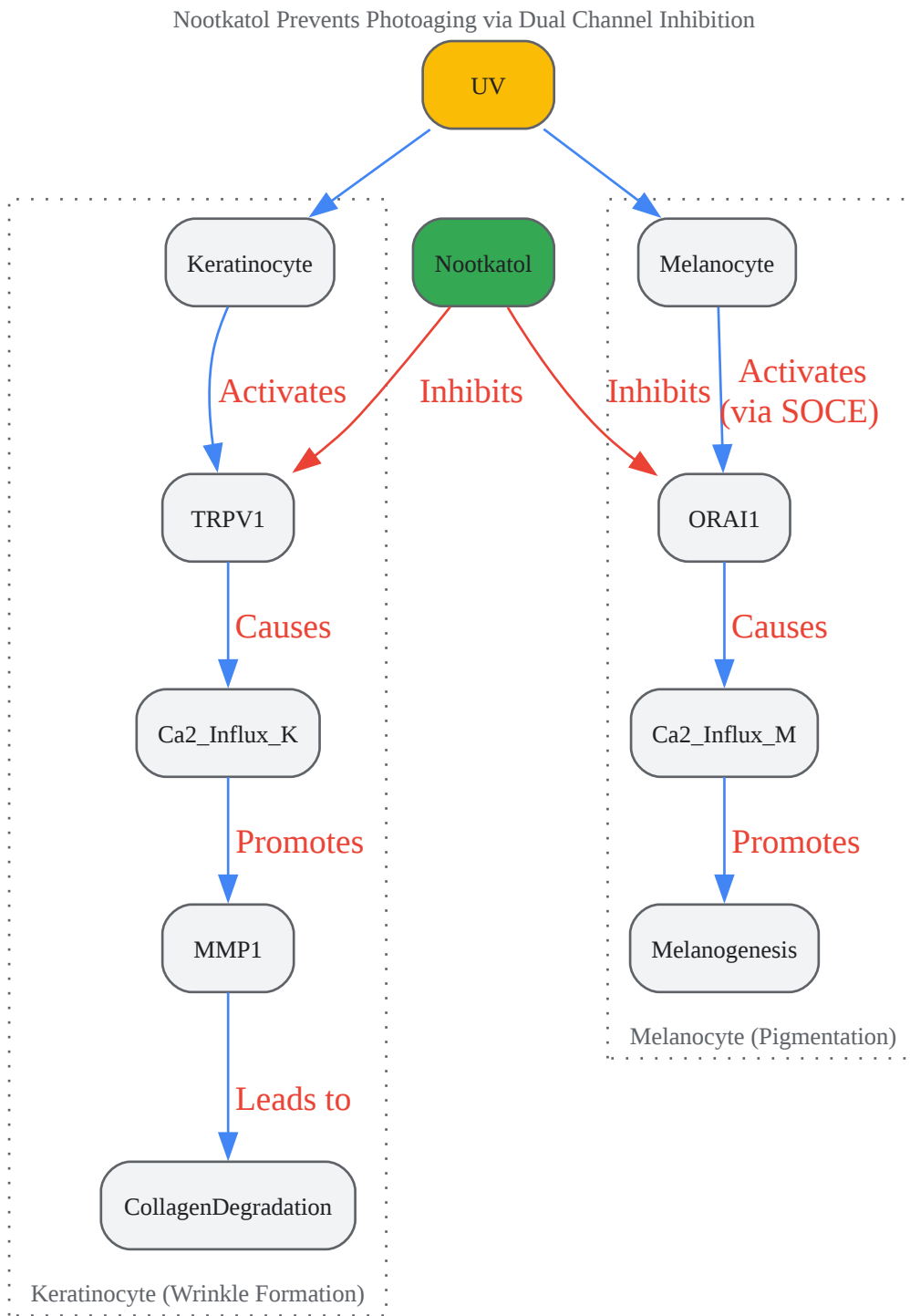
For researchers seeking to replicate or build upon these findings, here is a summary of the core methodologies used in the key studies.

Experimental Goal	Cell Lines / Models	Key Techniques	Critical Experimental Parameters
Channel Current Inhibition [1]	HEK293T cells transfected with hORAI1/STIM1 or hTRPV1 [1]	Whole-cell patch-clamp [1]	Voltage-clamp mode; hORAI1 current measured at -120 mV, hTRPV1 activated with 1 μ M capsaicin and measured at -60 mV [1]
Inhibition of UV-Induced Photoaging	B16F10 mouse melanoma cells (melanin), HaCaT human keratinocytes (MMP-1) [1]	In vitro photoaging model; quantification of melanin and MMP-1 [1]	Cells irradiated with UV; nootkatol treatment (100 μ M) reduced UV-induced melanin synthesis by 76.38% and MMP-1 production by 59.33% [1]

Experimental Goal	Cell Lines / Models	Key Techniques	Critical Experimental Parameters
Anti-Proliferative Effect (Related Compound: Nootkatone)	Anti-CD3/CD28 activated T cells [2]	CFSE-based proliferation assay & flow cytometry [2]	100 μ M nootkatone significantly reduced T cell proliferation rate to 4.94%, compared to 28.27% in activated controls [2]

Mechanism of Action and Signaling Pathways

Nootkatol prevents photoaging by targeting two separate calcium-dependent pathways in different skin cells. The diagram below illustrates the unified mechanism by which **nootkatol** inhibits these calcium channels to prevent the key features of photoaging.



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Nootkatol inhibits ORAI1 and TRPV1 channels to prevent UV-induced photoaging.

Interpretation and Research Implications

The evidence positions **nootkatol** as a promising multi-target therapeutic candidate.

- **Therapeutic Potential:** Simultaneous inhibition of ORAI1 and TRPV1 is a novel strategy for preventing photoaging, addressing both pigmentation and wrinkle formation with a single agent [1].
- **Broader Anti-inflammatory Effects:** While **nootkatol** data is specific, the related compound nootkatone shows anti-inflammatory and anti-proliferative effects on T-cells [2], suggesting potential applications beyond dermatology, such as in autoimmune diseases.
- **Safety Profile:** Studies on nootkatone indicate that effective channel-inhibiting concentrations (30-100 μ M) do not significantly affect cell viability [2], suggesting a potentially safe therapeutic window.

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References

1. Nootkatol prevents ultraviolet radiation-induced ... [kjpp.net]
2. Regulation of T Lymphocyte Functions through Calcium ... [pmc.ncbi.nlm.nih.gov]

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